

An In-depth Technical Guide to 4-(Phenylazo)-1-naphthol

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Compound of Interest

Compound Name: 4-(Phenylazo)-1-naphthol

Cat. No.: B1615267

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Phenylazo)-1-naphthol** (CAS No. 3651-02-3), a synthetic azo dye. It details its chemical and physical properties, provides an experimental protocol for its synthesis, discusses its applications, and outlines safety and toxicological information.

Core Properties and Identification

4-(Phenylazo)-1-naphthol is an organic compound characterized by a phenylazo group attached to a naphthol skeleton. Its identity and fundamental properties are summarized below.

Identifier	Value	Reference
CAS Number	3651-02-3	[1][2][3][4]
Molecular Formula	C ₁₆ H ₁₂ N ₂ O	[1][2][3][5]
Molecular Weight	248.28 g/mol	[1][2][4]
IUPAC Name	4-(phenyldiazenyl)naphthalen-1-ol	[5]
Synonyms	1-Naphthalenol, 4-(phenylazo)-, C.I. Solvent Brown 4, 1-(Phenylazo)-4-naphthol	[2][4][5]

Physicochemical Data

The compound presents as an orange-yellow to dark red-brown crystalline powder.[1][4][6] It is stable under acidic and neutral conditions but is susceptible to decomposition under alkaline conditions.[6]

Property	Value	Reference
Appearance	Orange-yellow crystalline powder / Dark red light brown solid	[1][4][6]
Boiling Point	391.35°C (estimate)	[1][4][6]
Density	1.1077 g/cm ³ (estimate)	[1][4][6]
Refractive Index	1.5800 (estimate)	[1][4][6]
Solubility	Insoluble in water. Soluble in ethanol, acetone, ethyl acetate, and chloroform. Slightly soluble in benzene.	[1][4][6]

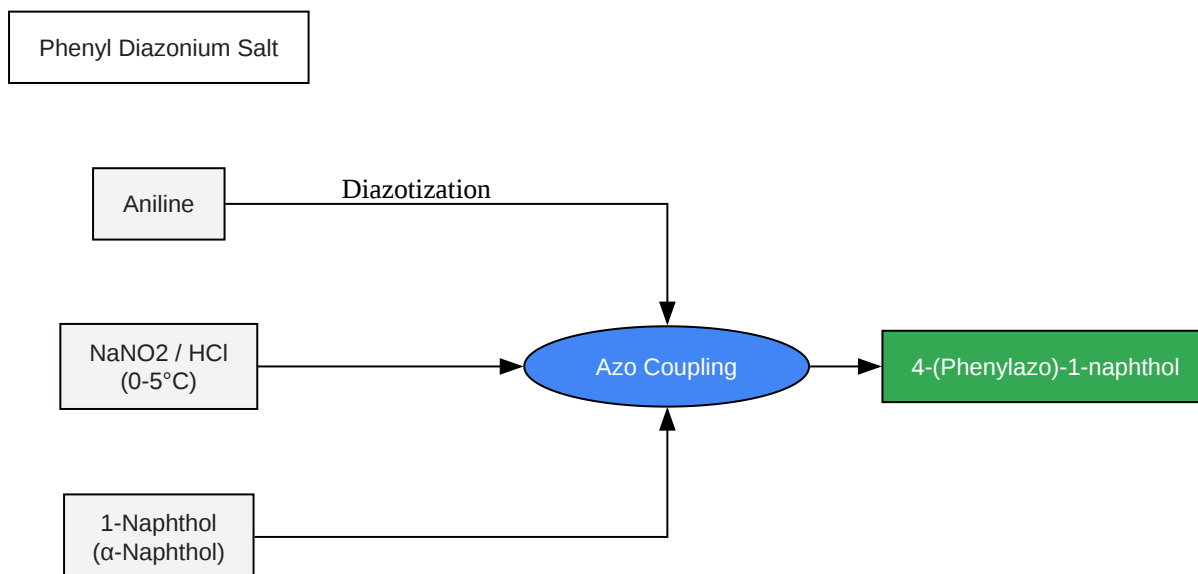
Experimental Protocols

Synthesis of 4-(Phenylazo)-1-naphthol via Azo Coupling

The primary method for synthesizing **4-(Phenylazo)-1-naphthol** is through an azo coupling reaction. This involves the diazotization of aniline to form a phenyl diazonium salt, which then undergoes an electrophilic substitution with 1-naphthol (α -naphthol).^{[1][7][8]}

Methodology:

- **Diazotization of Aniline:** Aniline is treated with sodium nitrite in an acidic medium (e.g., hydrochloric acid) at a low temperature (typically 0-5°C) to form the phenyl diazonium salt. Maintaining a low temperature is critical to prevent the decomposition of the unstable diazonium salt.
- **Coupling Reaction:** The resulting cold diazonium salt solution is then slowly added to a solution of 1-naphthol (α -naphthol) dissolved in an alkaline or neutral medium.^{[7][8]} The coupling reaction is an electrophilic aromatic substitution, where the diazonium cation acts as the electrophile and attacks the electron-rich naphthol ring, preferentially at the para position (C4) relative to the hydroxyl group.^[7]
- **Product Isolation:** The resulting azo dye precipitates out of the solution and can be collected by filtration, washed, and purified, typically through recrystallization.



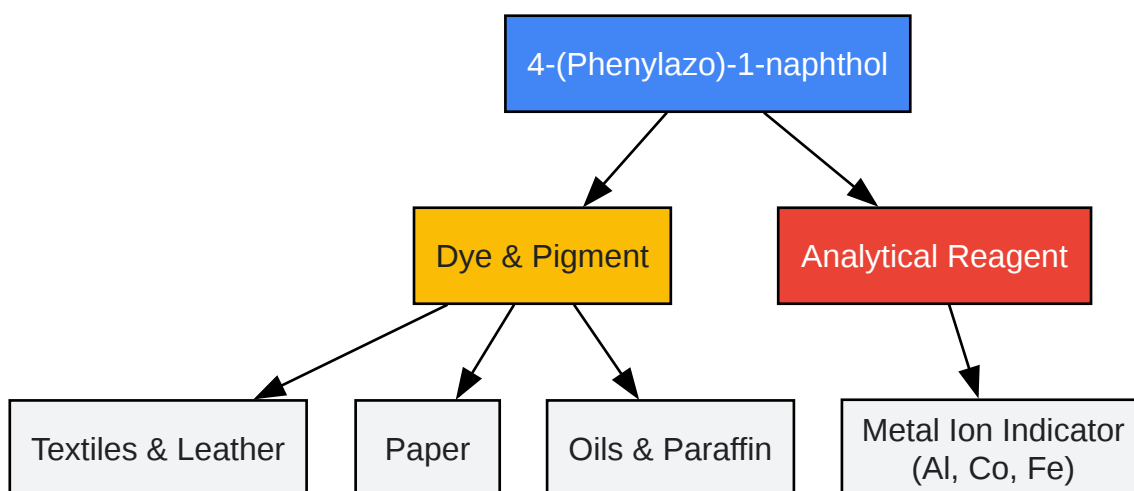
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Synthesis workflow for **4-(Phenylazo)-1-naphthol**.

Applications in Research and Industry

4-(Phenylazo)-1-naphthol has established uses primarily as a colorant and an analytical reagent.

- **Dye and Pigment:** It is widely used to impart an orange-yellow color to various materials, including textiles, leather, paper, oils, and paraffin wax.[1][4][6]
- **Analytical Chemistry:** The compound serves as an analytical reagent and indicator for the detection of certain metal cations, such as aluminum, cobalt, and iron.[6] A structurally related compound, 4-(4-Nitrophenylazo)-1-naphthol, is noted for its use in the colorimetric determination of magnesium and other metal ions and as a pH indicator.[9]



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Primary applications of **4-(Phenylazo)-1-naphthol**.

Biological Activity and Toxicology

Antifungal Activity

A study investigating the antifungal properties of **4-(Phenylazo)-1-naphthol** against *Fusarium oxysporum* f. sp. *lycopersici* (FOL), a pathogen causing wilt disease in tomatoes, found that the compound did not possess antifungal potential.[8] In fact, across concentrations ranging from 0.78 to 100 mg/mL, it variably enhanced the fungal biomass by 8-28%.[8]

Safety and Handling

While generally considered relatively safe for its intended industrial uses, proper safety precautions are necessary during handling.[6]

- Hazards: The compound may cause skin and eye irritation.[6]
- Personal Protective Equipment (PPE): It is recommended to wear appropriate protective equipment, such as gloves and safety goggles, when handling the substance to avoid direct contact.[6]
- Storage: **4-(Phenylazo)-1-naphthol** should be stored in a cool, dry, and well-ventilated place, away from sources of heat and ignition.[6][10]

- General Hygiene: Standard industrial hygiene practices should be followed, including washing hands after handling and before eating or drinking.[10]

This guide consolidates key technical information for professionals working with **4-(Phenylazo)-1-naphthol**, providing a foundation for its synthesis, application, and safe handling.

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